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Chloculol experimental controls and best practices

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Chloculol Technical Support Center

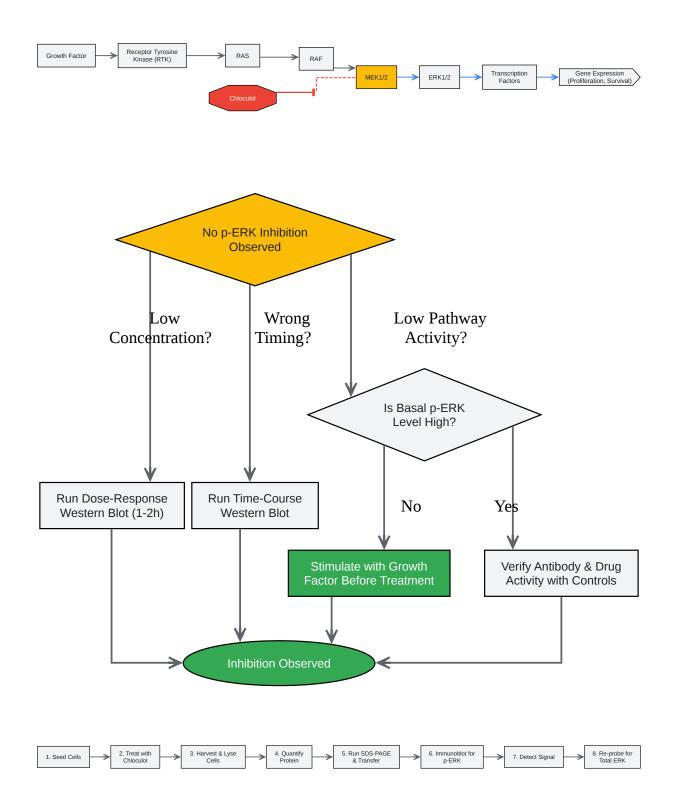
Welcome to the technical support center for **Chloculol**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in their experiments with **Chloculol**, a selective inhibitor of the MEK1/2 kinases.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **Chloculol**?

A1: **Chloculol** is a potent, ATP-competitive small molecule inhibitor of MEK1 and MEK2. By binding to the kinase domain of MEK1/2, it prevents the phosphorylation and subsequent activation of their downstream targets, ERK1 (p44 MAPK) and ERK2 (p42 MAPK). This effectively blocks signal transduction down the RAS/RAF/MEK/ERK pathway, which is a critical regulator of cell proliferation, survival, and differentiation.





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